

Application Notes and Protocols: Use of Radiocarbon Dating in the RMR-1029 Investigation

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Compound of Interest

Compound Name: SD-1029

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Introduction

The investigation into the 2001 anthrax attacks, known as "Amerithrax," utilized a wide range of scientific techniques to identify the source of the *Bacillus anthracis* spores used in the mailings. Central to this investigation was a specific flask of anthrax spores designated RMR-1029, which was identified as the parent material for the spores in the letters. Among the forensic methods employed, radiocarbon dating played a crucial role in determining the age of the spores, thereby narrowing the timeframe of their production. This analysis was conducted at the Lawrence Livermore National Laboratory (LLNL) and employed Accelerator Mass Spectrometry (AMS) to achieve the high sensitivity required for such a small sample. The key finding of this analysis was that the anthrax was cultured no more than two years before the mailings.

These application notes provide an overview of the principles of radiocarbon dating in the context of the RMR-1029 investigation, a generalized protocol for the analysis of microbial samples using AMS, and a discussion of the interpretation of the results. It is important to note that the specific, detailed protocols used by the FBI and LLNL in the Amerithrax investigation are not publicly available. The protocols and data presented here are based on established scientific principles and publicly accessible information from reports and scientific publications.

Principles of Radiocarbon Dating in a Modern Context: The "Bomb Pulse"

Radiocarbon (^{14}C) dating is a method used to determine the age of organic materials. It is based on the decay of the radioactive isotope of carbon, ^{14}C , which is continuously produced in the upper atmosphere. Living organisms incorporate ^{14}C from the atmosphere at a relatively constant ratio to the stable carbon isotopes (^{12}C and ^{13}C). After an organism dies, it no longer takes up ^{14}C , and the existing ^{14}C begins to decay with a half-life of approximately 5,730 years.

For materials from the latter half of the 20th century, the atmospheric concentration of ^{14}C was significantly altered by above-ground nuclear weapons testing, which nearly doubled the amount of atmospheric ^{14}C between 1955 and 1963. This spike in ^{14}C is known as the "bomb pulse." After the Limited Test Ban Treaty of 1963, the atmospheric ^{14}C concentration began to decrease as it was absorbed by the oceans and the biosphere. This well-documented fluctuation in atmospheric ^{14}C provides a high-resolution calibration curve for dating organic materials that were formed during this period. By measuring the fraction of modern radiocarbon ($F^{14}\text{C}$) in a sample and comparing it to the atmospheric ^{14}C curve, the date of the material's formation can be determined with a high degree of precision, often to within one to two years.

In the context of the RMR-1029 investigation, the *Bacillus anthracis* spores were cultured in a nutrient medium derived from organic sources. The carbon incorporated into the spores would therefore reflect the ^{14}C concentration of the atmosphere at the time the components of the growth medium were harvested. By measuring the ^{14}C content of the spores, investigators could determine when the bacteria were grown.

Data Presentation

While the precise quantitative data from the radiocarbon dating of the anthrax spores in the Amerithrax investigation have not been publicly released, the following table illustrates the type of data that would be generated in such an analysis. The $F^{14}\text{C}$ values are hypothetical but consistent with the publicly reported findings that the spores were produced between 1999 and 2001.

Sample ID	Material	Mass (mg)	¹⁴ C Measurement (F ¹⁴ C)	Calibrated Age Range (95% probability)
RMR-1029-S1	Bacillus anthracis spores	0.5	1.052 ± 0.003	1999-2001 AD
Control Medium A	Nutrient Broth (1995)	1.0	1.125 ± 0.004	1994-1996 AD
Control Medium B	Nutrient Broth (2002)	1.0	1.041 ± 0.003	2001-2003 AD

Experimental Protocols

The following is a generalized protocol for the radiocarbon dating of microbial samples, such as bacterial spores, using Accelerator Mass Spectrometry (AMS). This protocol is based on established methods for small-sample radiocarbon analysis.

1. Sample Preparation

- Objective: To isolate the carbon from the microbial sample and remove any potential contaminants that could affect the ¹⁴C measurement.
- Materials:
 - Microbial spore sample (e.g., Bacillus spores)
 - Deionized water
 - Hydrochloric acid (HCl)
 - Sodium hydroxide (NaOH)
 - Quartz tubes
 - Copper (II) oxide (CuO)
 - Silver (Ag) wool

- Muffle furnace
- Procedure:
 - A small, representative sample of the microbial spores (typically <1 mg) is collected.
 - The sample is subjected to a series of acid and alkali washes to remove any contaminating carbon. A common procedure is an acid-alkali-acid (AAA) wash.
 - The sample is treated with dilute HCl to remove any carbonate contaminants.
 - This is followed by a wash with dilute NaOH to remove humic acids and other soluble organic contaminants.
 - A final wash with dilute HCl neutralizes the sample.
 - The cleaned sample is thoroughly rinsed with deionized water and dried.

2. Combustion and Graphitization

- Objective: To convert the organic carbon in the sample into graphite, the form required for the AMS target.
- Materials:
 - Cleaned, dried microbial sample
 - Vacuum line
 - Muffle furnace
 - Zinc (Zn) powder
 - Iron (Fe) powder catalyst
- Procedure:
 - The dried sample is placed in a quartz tube with CuO and Ag wool.

- The tube is evacuated, sealed, and combusted in a muffle furnace at approximately 900°C. This converts the organic carbon to CO₂ gas.
- The CO₂ is cryogenically purified on a vacuum line.
- The purified CO₂ is then reduced to graphite in the presence of a metal catalyst (typically iron powder) and a reducing agent (typically zinc powder) at high temperature (around 550°C).
- The resulting graphite is pressed into an aluminum target holder for the AMS.

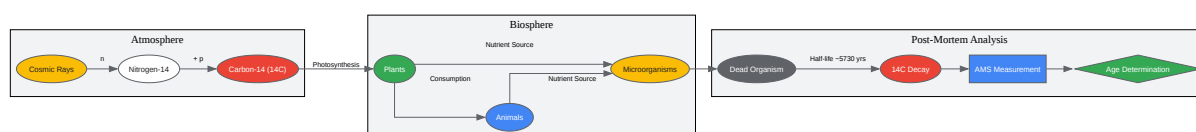
3. Accelerator Mass Spectrometry (AMS) Analysis

- Objective: To measure the ratio of ¹⁴C to ¹²C in the graphite sample.
- Instrumentation: Accelerator Mass Spectrometer
- Procedure:
 - The graphite target is placed in the ion source of the AMS.
 - A beam of cesium ions is used to sputter carbon atoms from the target, creating negative ions.
 - These ions are accelerated through a high-voltage potential.
 - In the accelerator, the ions pass through a "stripper" (a thin foil or gas), which removes several electrons, converting them into positive ions and breaking up any molecular isobars (molecules with the same mass as ¹⁴C).
 - The accelerated, positively charged ions are then passed through a series of magnets and electrostatic analyzers that separate them based on their mass-to-charge ratio.
 - The stable isotopes (¹²C and ¹³C) are measured in Faraday cups, while the rare ¹⁴C ions are counted individually in a detector.
 - The ratio of ¹⁴C to ¹²C is calculated and compared to standards of known ¹⁴C content to determine the F¹⁴C of the sample.

4. Data Calibration and Interpretation

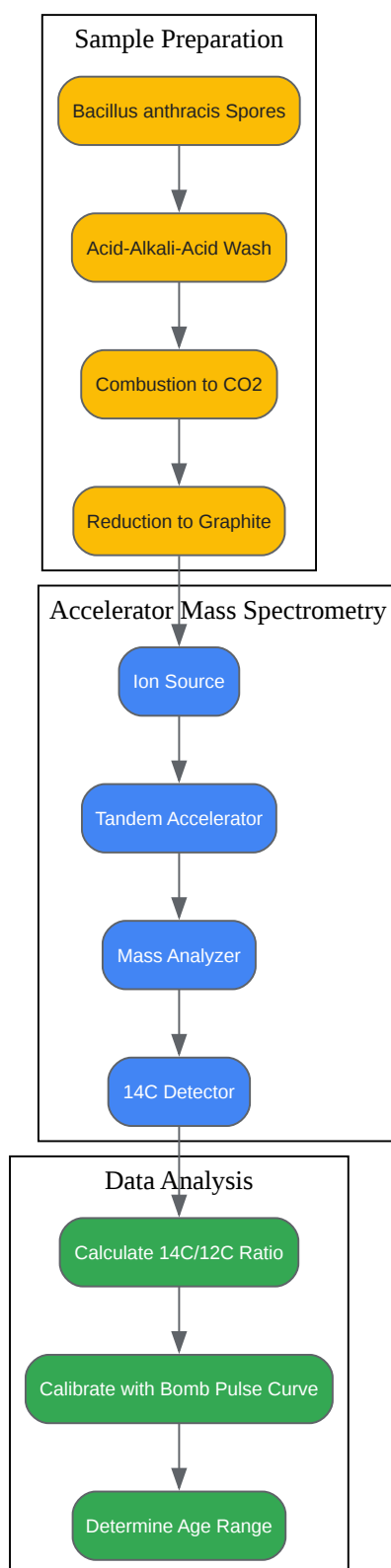
- Objective: To convert the measured $F^{14}\text{C}$ value into a calendar age range.
- Software: Calibration software such as OxCal or CALIB.
- Procedure:
 - The measured $F^{14}\text{C}$ value and its associated uncertainty are input into the calibration software.
 - The software compares the sample's $F^{14}\text{C}$ value to the atmospheric "bomb pulse" calibration curve.
 - A probability distribution of possible calendar ages is generated, from which a calibrated age range (typically at a 95% confidence level) is determined.

Visualizations



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Caption: Principle of Radiocarbon Dating.



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Caption: AMS Radiocarbon Dating Workflow.

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